

6-(2-Chlorophenyl)-2-hydroxypyridine kinase inhibitor potential

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Compound of Interest

Compound Name: 6-(2-Chlorophenyl)-2-hydroxypyridine

CAS No.: 1111114-35-2

Cat. No.: B6366358

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Application Note: **6-(2-Chlorophenyl)-2-hydroxypyridine** Scaffolds as p38 MAPK Inhibitor Leads

Abstract

This guide details the evaluation of **6-(2-chlorophenyl)-2-hydroxypyridine** (and its tautomer 6-(2-chlorophenyl)pyridin-2(1H)-one) as a privileged scaffold for kinase inhibition, specifically targeting p38 Mitogen-Activated Protein Kinase (p38 MAPK). While often utilized as a fragment or core pharmacophore rather than a final clinical candidate, this structural motif provides a robust starting point for developing ATP-competitive inhibitors. This document covers the structural rationale, biochemical assay protocols (TR-FRET), cellular target engagement (TNF-release), and structure-activity relationship (SAR) strategies.

Introduction & Mechanistic Rationale

Chemical Identity & Tautomerism

The molecule exists in a tautomeric equilibrium between the 2-hydroxypyridine (enol) and 2-pyridone (keto) forms. In the context of kinase binding, the 2-pyridone tautomer is the biologically relevant species.

- Donor-Acceptor Motif: The amide-like lactam functionality (NH donor, C=O acceptor) mimics the adenine ring of ATP, allowing it to form critical hydrogen bonds with the kinase hinge region (typically Met109 in p38).
- Hydrophobic "Twist": The 2-chlorophenyl substituent at the 6-position is sterically bulky. The chlorine atom forces the phenyl ring to rotate out of planarity with the pyridone core. This "twist" is essential for selectivity, as it directs the phenyl group into the hydrophobic "gatekeeper" pocket (selectivity pocket) of the kinase, distinguishing it from flat intercalators.

Target Profile: p38 MAPK Pathway

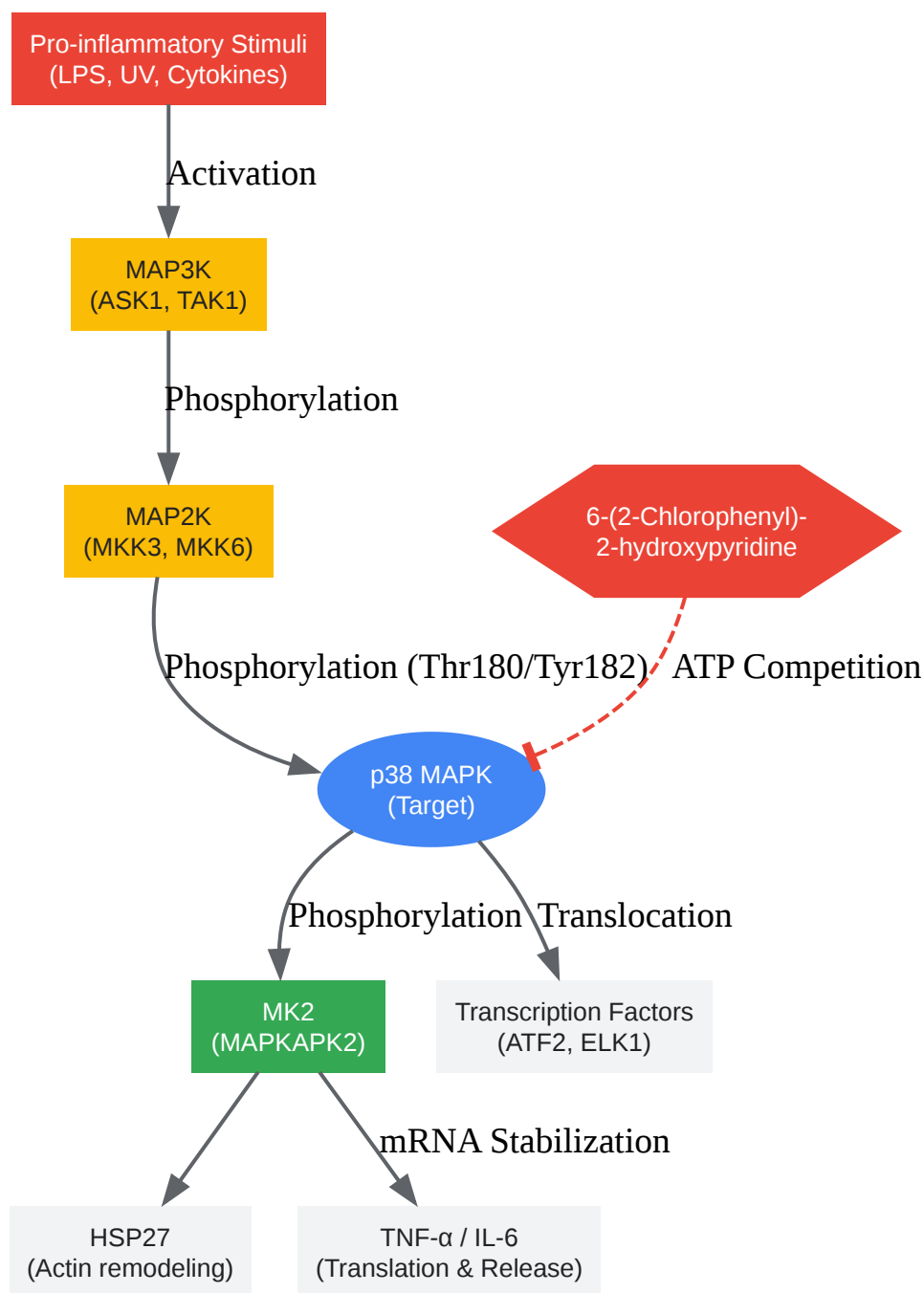
The primary target for 6-aryl-2-pyridones is p38 MAPK (isoform `ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">`

), a central node in inflammatory signaling.

- Mechanism: ATP-competitive inhibition (Type I or Type I $\frac{1}{2}$ binding).
- Downstream Effect: Inhibition prevents the phosphorylation of MK2 (MAPKAPK2), subsequently blocking the translation and stabilization of pro-inflammatory cytokine mRNAs (e.g., TNF- α , IL-1, IL-6).

Biological Pathway Visualization

The following diagram illustrates the p38 MAPK signaling cascade and the specific intervention point of the **6-(2-chlorophenyl)-2-hydroxypyridine** inhibitor.



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Caption: The p38 MAPK signaling cascade showing the inhibitor blocking p38-mediated activation of MK2 and downstream cytokine production.

Application Note 1: Biochemical Kinase Assay (TR-FRET)

Objective: Determine the IC

of the scaffold against recombinant human p38

MAPK.

Methodology: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) using a LanthaScreen™ Eu Kinase Binding Assay. This format measures the displacement of a labeled tracer (Alexa Fluor™ 647) from the kinase ATP pocket.

Protocol Steps:

- Compound Preparation:
 - Dissolve **6-(2-chlorophenyl)-2-hydroxypyridine** in 100% DMSO to 10 mM.
 - Prepare a 10-point serial dilution (1:3) in DMSO.^[1] Final assay concentration range: 10 M to 0.5 nM.
- Kinase/Antibody Mix:
 - Dilute p38 (5 nM final) and Eu-anti-GST antibody (2 nM final) in Kinase Buffer A (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
- Tracer Addition:
 - Add Kinase Tracer 199 (suitable for p38) at concentration (approx. 5-10 nM).
- Reaction:
 - Add 5

L compound + 5

L Kinase/Ab mix + 5

L Tracer to a 384-well white low-volume plate.

- Incubate for 60 minutes at Room Temperature (protected from light).
- Detection:
 - Read on a TR-FRET compatible plate reader (Excitation: 340 nm; Emission 1: 665 nm, Emission 2: 615 nm).
- Data Analysis:
 - Calculate TR-FRET Ratio (Em 665 / Em 615).
 - Plot % Inhibition vs. Log[Compound] using a 4-parameter logistic fit.

Success Criteria:

- Z'-Factor: > 0.5 (indicates a robust assay).
- Reference Control: SB203580 (Expected IC
~50 nM).

Application Note 2: Cellular Functional Assay (TNF-Release)

Objective: Validate target engagement in a cellular context by measuring the inhibition of LPS-induced TNF-

production.

Cell Model: THP-1 (Human Monocytic Cell Line) or PBMC (Peripheral Blood Mononuclear Cells).

Protocol Steps:

- Cell Seeding:
 - Seed THP-1 cells at 100,000 cells/well in a 96-well plate using RPMI-1640 + 10% FBS.
- Compound Treatment:
 - Add compound (diluted in media, 0.1% DMSO final) 1 hour prior to stimulation.
- Stimulation:
 - Add Lipopolysaccharide (LPS) (final conc. 1 g/mL) to induce the inflammatory response.
 - Incubate for 4 hours at 37°C, 5% CO₂.
- Supernatant Collection:
 - Centrifuge plate at 1500 rpm for 5 mins.
 - Collect cell-free supernatant.
- Quantification:
 - Quantify TNF- α using a Human TNF-alpha ELISA kit or HTRF cytokine kit.
- Analysis:
 - Normalize to DMSO control (0% inhibition) and No-LPS control (100% inhibition).

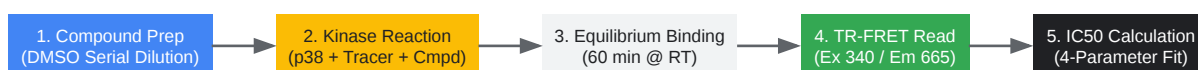
Note: The **6-(2-chlorophenyl)-2-hydroxypyridine** scaffold is a fragment. Cellular potency (EC₅₀) is expected to be lower (micromolar range) compared to biochemical potency unless optimized with additional substituents.

Structure-Activity Relationship (SAR) Strategy

To transform this scaffold into a potent drug candidate, modifications are typically required at specific positions:

Position (Pyridone)	Modification Strategy	Rationale
N-1	Alkylation (Methyl/Ethyl)	Can lock the tautomer but often reduces potency if H-bond donor is lost. Usually kept as NH for p38.
C-3	Halogen (F, Cl) or Amide	Fills the small hydrophobic pocket behind the ATP adenine binding site.
C-4	Aryl/Heteroaryl extension	Extends into the solvent-exposed region; ideal for solubilizing groups (e.g., morpholine, piperazine).
C-5	Small alkyl/EWG	Fine-tunes electronic properties of the ring.
C-6 (Aryl)	2-Cl (Current)	Critical: Maintains non-planar conformation. Replacing Cl with H leads to loss of selectivity (flat binding).

Experimental Workflow Visualization



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Caption: Step-by-step workflow for the TR-FRET biochemical kinase assay.

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